

A Comparative Analysis of the Antioxidant Activities of Swietenidin B and Quercetin

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Swietenidin B

Cat. No.: B1220538

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the antioxidant activities of **Swietenidin B**, a limonoid isolated from the Meliaceae family of plants, and quercetin, a well-studied flavonoid ubiquitously found in fruits and vegetables. This analysis is based on available experimental data to objectively evaluate their potential as antioxidant agents.

Executive Summary

Quercetin is a well-established antioxidant with a vast body of research supporting its potent free radical scavenging and cellular antioxidant effects. In contrast, direct quantitative antioxidant data for **Swietenidin B** is not readily available in the current body of scientific literature. To provide a meaningful comparison, this guide utilizes data for swietemacrophyllanin, a structurally related compound isolated from *Swietenia macrophylla*, as a proxy for **Swietenidin B**. Based on this available data, quercetin demonstrates significantly higher antioxidant activity in common in vitro assays compared to compounds isolated from *Swietenia macrophylla*. Both quercetin and compounds from *Swietenia* species have been shown to modulate the Nrf2 signaling pathway, a critical cellular defense mechanism against oxidative stress.

Data Presentation: In Vitro Antioxidant Activity

The following table summarizes the available quantitative data for the antioxidant activities of a compound from *Swietenia macrophylla* (swietemacrophyllanin) and quercetin. The data is

presented as IC50 values, which represent the concentration of the compound required to inhibit 50% of the free radical activity in the respective assays. A lower IC50 value indicates a higher antioxidant potency.

Compound	Assay	IC50 Value	Reference
Swietemacrophyllanin	DPPH	56 µg/mL	[1][2]
Quercetin	DPPH	19.17 µg/mL	[3]
Quercetin	DPPH	4.60 ± 0.3 µM	[4]
Quercetin	DPPH	47.20 µM	[5]
Quercetin	ABTS	48.0 ± 4.4 µM	[4]

Note: Direct comparative studies between **Swietenidin B** and quercetin are lacking. The data for swietemacrophyllanin is used as a substitute for **Swietenidin B** and may not be fully representative of its antioxidant capacity. The variability in quercetin's IC50 values can be attributed to different experimental conditions across studies.

Signaling Pathway and Experimental Workflow

Nrf2 Signaling Pathway

Both quercetin and compounds isolated from Swietenia species have been reported to exert their antioxidant effects, in part, through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[6] This pathway is a key regulator of cellular resistance to oxidative stress.

Caption: The Nrf2 signaling pathway for antioxidant response.

Experimental Workflow for Antioxidant Activity Assessment

The determination of antioxidant activity typically follows a standardized experimental workflow, as depicted below.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biological Activities and Phytochemicals of Swietenia macrophylla King - PMC [pmc.ncbi.nlm.nih.gov]
- 2. saspublishers.com [saspublishers.com]
- 3. nehu.ac.in [nehu.ac.in]
- 4. Quercetin Hybrids—Synthesis, Spectral Characterization and Radical Scavenging Potential [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. abcam.cn [abcam.cn]
- To cite this document: BenchChem. [A Comparative Analysis of the Antioxidant Activities of Swietenidin B and Quercetin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220538#antioxidant-activity-of-swietenidin-b-in-comparison-to-quercetin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com